

Introduction: The Pyrimidine Core in M

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Compound of Interest

Compound Name: 2-Amino-5-bromopyrimidine-4-carboxylic acid
CAS No.: 914208-48-3
Cat. No.: B183270

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Pyrimidine, an aromatic heterocyclic compound, is a fundamental building block in nature, forming the core structure of nucleobases such as cytosine structure in medicinal chemistry, featured in a multitude of approved drugs.^{[1][2]} Its unique physicochemical properties, including the ability to act as a hydrogen bond donor and acceptor, make it a key design.^[1]

This guide focuses on a key derivative, **2-Amino-5-bromopyrimidine-4-carboxylic acid**, a trifunctionalized heterocyclic building block of significant value. The presence of an amino group and a carboxylic acid on the pyrimidine ring provides a versatile platform for constructing complex molecular architectures. The bromine atom, in particular, offers a site for further functionalization. This versatility makes it an invaluable intermediate in the synthesis of targeted therapeutics, most notably protein kinase inhibitors for oncology and in

Physicochemical and Structural Properties

A comprehensive understanding of a compound's physical and chemical properties is foundational to its application in synthesis and research. The key

Property	Value
CAS Number	914208-48-3
Molecular Formula	C ₅ H ₄ BrN ₃ O ₂
Molecular Weight	218.01 g/mol
IUPAC Name	2-Amino-5-bromopyrimidine-4-carboxylic acid
Appearance	White to off-white or light yellow solid/powder
Solubility	Poorly soluble in water, soluble in organic solvents like DMSO and DMF
SMILES	NC1=NC=C(Br)C(C(=O)O)=N1
InChI Key	Not readily available, generated from structure

Note: Some properties like melting point and specific spectral data are not widely published for this exact compound, but data from closely related analogs are available.

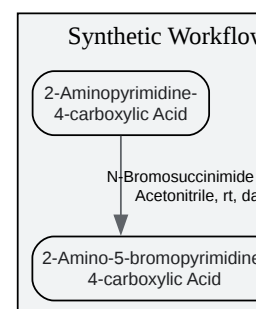
Synthesis and Chemical Reactivity

The synthetic utility of **2-Amino-5-bromopyrimidine-4-carboxylic acid** stems from its straightforward preparation and the distinct reactivity of its three functional groups.

Synthetic Strategy

While multiple routes can be envisioned, a common and logical approach involves the direct bromination of a pre-existing 2-aminopyrimidine-4-carboxylic acid derivative. A typical reagent for this transformation is N-Bromosuccinimide (NBS), which provides a source of electrophilic bromine under mild conditions.

Diagram: General Synthetic Workflow

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Caption: Synthesis via electrophilic bromination.

Detailed Experimental Protocol: Synthesis via Bromination

The following protocol is a representative procedure adapted from the synthesis of similar brominated pyrimidines.[15]

- **Dissolution:** Dissolve 2-aminopyrimidine-4-carboxylic acid (1.0 eq) in a suitable solvent, such as acetonitrile, in a round-bottom flask protected from light.
- **Reagent Addition:** Cool the solution in an ice bath. Add N-Bromosuccinimide (NBS) (1.05-1.1 eq) portion-wise while stirring.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir overnight in the dark.
- **Workup:** Upon reaction completion (monitored by TLC or LC-MS), concentrate the mixture under reduced pressure.
- **Purification:** Add water to the residue to precipitate the product. Filter the solid, wash with cold water, and dry under vacuum to yield the final product.

Chemical Reactivity and Functionalization

The true power of this building block lies in its capacity for selective functionalization at its three key positions.

- **C5-Bromine Atom:** The bromine atom is the primary site for carbon-carbon and carbon-heteroatom bond formation via transition-metal-catalyzed cross-coupling reactions. This functionalization is a key structure-activity relationship (SAR) in drug candidates.[3][4]
 - **Suzuki-Miyaura Coupling:** Reacts with boronic acids/esters.
 - **Buchwald-Hartwig Amination:** Forms C-N bonds with amines.
 - **Ullmann Condensation:** Couples with alcohols or amines.[14]
- **C2-Amino Group:** The amino group can be acylated, alkylated, or used as a key hydrogen bond donor for molecular recognition, particularly for binding to protein targets.
- **C4-Carboxylic Acid:** This group can be converted into esters, amides, or other derivatives. This functionalization can improve solubility, modulate pKa, and facilitate conjugation.

Diagram: Reactivity Map

Caption: Key sites for chemical functionalization.

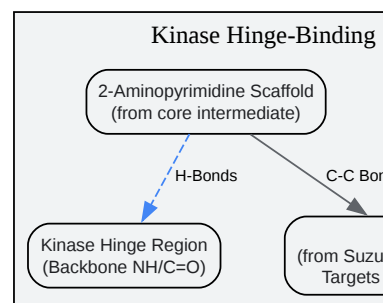
Application in Kinase Inhibitor Drug Discovery

Protein kinases are a critical class of enzymes that regulate a vast number of cellular processes; their dysregulation is a hallmark of cancer and other diseases. Kinase inhibitors are a major class of drugs used to treat these conditions. [2] **2-Amino-5-bromopyrimidine-4-carboxylic acid** serves as an ideal starting point for designing such inhibitors.

The 2-amino group typically forms one or two crucial hydrogen bonds with the "hinge region" of the kinase ATP-binding pocket, anchoring the inhibitor. The 5-bromo group provides a perfect vector for modification via cross-coupling to achieve potency and selectivity against a specific kinase target.[4][14]

and PIM-1.[14][16][17][18]

Diagram: Kinase Inhibitor Scaffold Interaction



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Caption: Interaction of the aminopyrimidine core with a kinase.

Analytical and Safety Profile

Expected Spectral Data

- ¹H NMR: The spectrum would be expected to show a singlet for the proton at the C6 position of the pyrimidine ring. Signals for the amino (NH₂) and carboxyl (COOH) groups would be observed, with the latter being more prominent at higher concentrations.
- ¹³C NMR: Signals corresponding to the five distinct carbon atoms of the pyrimidyl and carboxyl groups would be observed.
- Mass Spectrometry: The mass spectrum would show a characteristic isotopic pattern for the molecular ion [M]⁺ and [M+H]⁺ due to the presence of the carboxyl group.
- IR Spectroscopy: Characteristic absorption bands would be present for N-H stretching (amino group), O-H stretching (carboxylic acid), C=O stretching (carboxylic acid), and C-N stretching (pyrimidine ring).

Spectral data for closely related compounds like 2-Amino-5-bromopyridine can be found in public databases and serve as a reference.[19][20][21]

Safety and Handling

Based on GHS data for the closely related compound 2-Amino-5-bromopyrimidine, appropriate safety precautions are necessary.[22]

- Hazard Statements: H302 (Harmful if swallowed), H319 (Causes serious eye irritation), H400 (Very toxic to aquatic life).
- Precautionary Statements: P264 (Wash hands thoroughly after handling), P273 (Avoid release to the environment), P280 (Wear protective gloves/eye protection).
EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- Personal Protective Equipment (PPE): Standard laboratory PPE, including safety glasses, gloves, and a lab coat, should be worn. Handling should

Conclusion

2-Amino-5-bromopyrimidine-4-carboxylic acid is a high-value, versatile chemical intermediate with significant applications in modern organic synthesis. Its unique pyrimidine scaffold for building molecular complexity. Its most prominent role is as a foundational building block for the development of potent and selective protein targeted therapeutics.

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